

A Technical Guide to Coumarin 6 for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Coumarin 6

Cat. No.: B160435

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Introduction

Coumarin 6 (CAS Number: 38215-36-0) is a highly versatile fluorescent dye widely utilized in scientific research, particularly in the fields of drug delivery, cell biology, and materials science. [1][2] Its robust photophysical properties, including high quantum yield and sensitivity to the local environment, make it an invaluable tool for a variety of applications. This guide provides an in-depth overview of **Coumarin 6**, including its fundamental properties, experimental protocols for its use, and its applications in research and drug development.

Core Properties of Coumarin 6

Coumarin 6, also known by its chemical name 3-(2-Benzothiazolyl)-7-(diethylamino)coumarin, is a synthetic organic compound. [3] Its core chemical and physical properties are summarized below.

Property	Value	Reference
CAS Number	38215-36-0	[3][4][5][6]
Molecular Formula	C20H18N2O2S	[3][4][6][7]
Molecular Weight	350.43 g/mol	[3][4]
Appearance	Solid	[3][4]
Melting Point	208-210 °C	[3][4][5]
Maximum Absorption (λ_{max})	443-444 nm	[3][4]
Fluorescence Emission (λ_{em})	505 nm (in ethanol)	[3]

Solubility Information

The solubility of **Coumarin 6** is a critical factor for its application in various experimental settings.

Solvent	Solubility	Reference
DMSO	5 mg/mL (14.27 mM)	[1][8]

Note: Sonication is recommended to aid dissolution in DMSO.[8]

Experimental Protocols

The following sections detail common experimental procedures involving **Coumarin 6**.

Preparation of Coumarin 6-Loaded PLGA Nanoparticles

This protocol describes the preparation of poly(lactic-co-glycolic acid) (PLGA) nanoparticles encapsulating **Coumarin 6** using an emulsification-solvent evaporation method.[9]

Materials:

- **Coumarin 6**

- PLGA
- Dichloromethane
- Ethyl acetate
- Polyvinyl alcohol (PVA) aqueous solution (0.5%)
- Ice water bath
- Ultrasonic cell pulverizer
- Magnetic stirrer

Procedure:

- Dissolve the desired amount of PLGA and **Coumarin 6** in a mixture of dichloromethane and ethyl acetate (7:3 ratio) to form the organic phase.[\[9\]](#)
- In a separate container, prepare a 0.5% PVA aqueous solution.[\[9\]](#)
- Place the PVA aqueous solution in an ice water bath.[\[9\]](#)
- Add the organic phase to the aqueous phase while sonicating the mixture intermittently for several minutes using an ultrasonic cell pulverizer.[\[9\]](#)
- Transfer the resulting emulsion to a larger volume of 0.5% PVA aqueous solution.[\[9\]](#)
- Stir the mixture on a magnetic stirrer for 3-4 hours to allow for the evaporation of the organic solvent.[\[9\]](#)
- The resulting suspension contains **Coumarin 6**-loaded PLGA nanoparticles.[\[9\]](#)

General Protocol for Cellular Uptake Studies

Coumarin 6 is frequently used as a fluorescent probe to study the cellular uptake of nanoparticles.

Materials:

- **Coumarin 6**-loaded nanoparticles
- Cell culture medium
- Phosphate-buffered saline (PBS)
- Fluorescence microscope or flow cytometer

Procedure:

- Culture cells to the desired confluency.
- Prepare a working solution of **Coumarin 6**-loaded nanoparticles in pre-warmed cell culture medium at the desired concentration.
- Remove the existing culture medium from the cells and wash once with pre-warmed PBS.
- Add the nanoparticle working solution to the cells and incubate at 37°C in a CO2 incubator for the desired time period.
- After incubation, remove the staining solution and wash the cells two to three times with pre-warmed PBS or an appropriate imaging buffer.
- Image the cells using a fluorescence microscope with a suitable filter set for **Coumarin 6** (excitation ~450 nm, emission ~505 nm) or quantify the uptake using a flow cytometer.[2]

Applications in Research and Drug Development

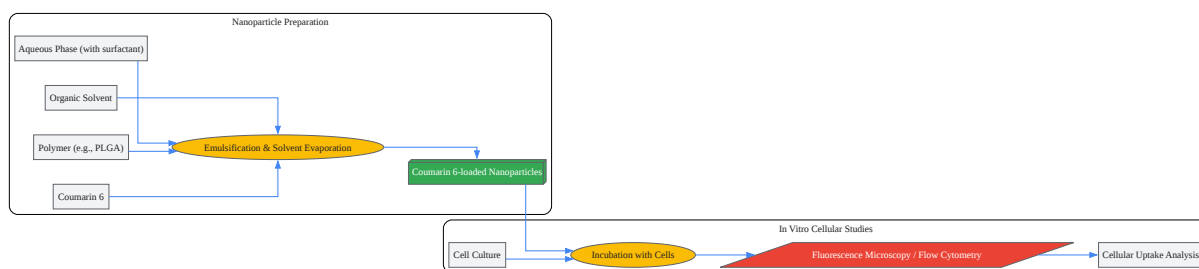
Coumarin 6's fluorescent properties make it a valuable tool in a variety of research applications:

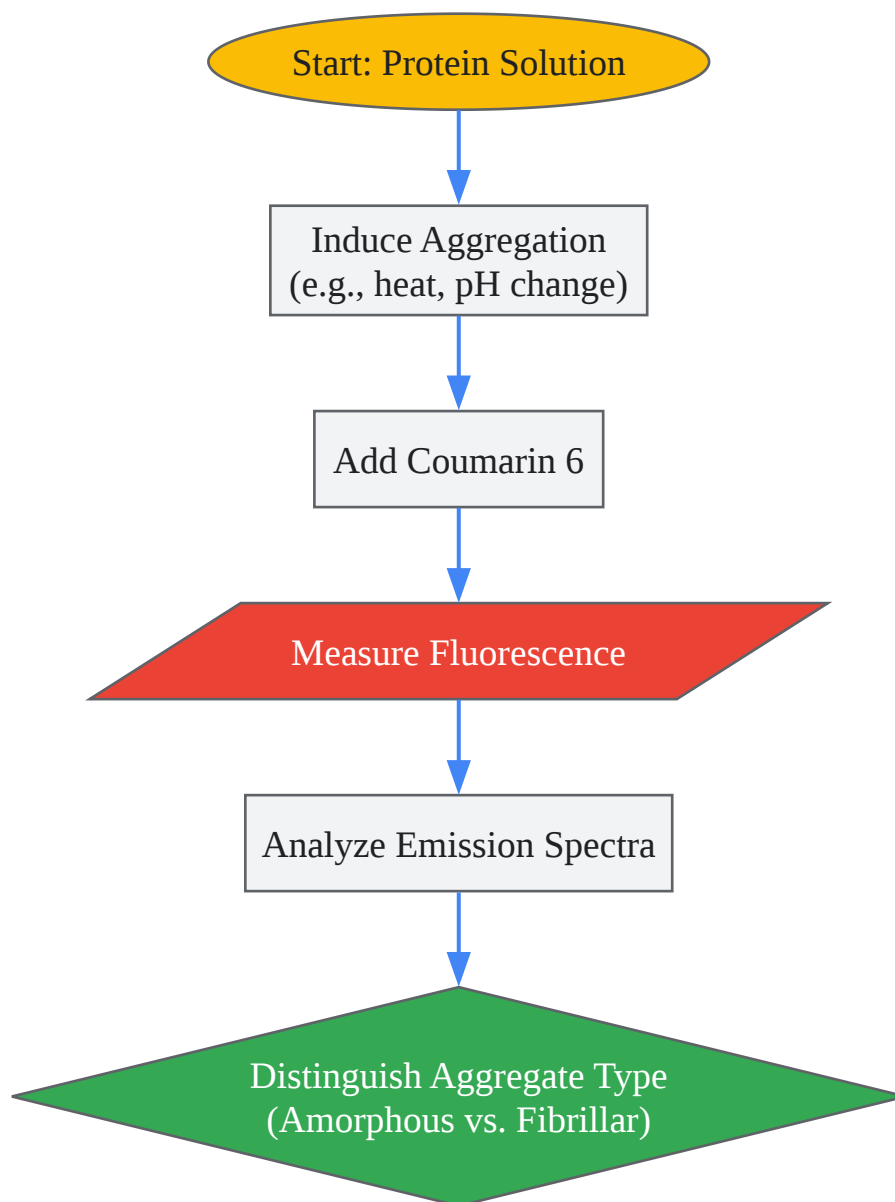
- **Drug Delivery Systems:** It is widely used as a model fluorescent probe to track the in vivo and in vitro fate of microparticle and nanoparticle drug delivery systems.[1][2] Researchers can monitor cellular uptake, transport mechanisms, and the biodistribution of these delivery systems.[1][2]
- **Biological Imaging:** Its bright fluorescence and good photostability allow for clear visualization of cellular structures and processes.[7]

- pH Sensing: The fluorescence intensity and emission wavelength of **Coumarin 6** are sensitive to changes in pH, making it a useful probe for studying cellular environments and monitoring processes where pH plays a critical role.[\[7\]](#)
- Protein Aggregation Studies: **Coumarin 6** can be used to identify and distinguish between amorphous and fibrillar protein aggregates.[\[8\]](#)
- Materials Science: It is also used in the development of organic light-emitting diodes (OLEDs) and as a laser dye.[\[3\]](#)[\[4\]](#)

Visualizing Experimental Workflows

The following diagrams illustrate common experimental workflows involving **Coumarin 6**.





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- To cite this document: BenchChem. [A Technical Guide to Coumarin 6 for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160435#coumarin-6-cas-number-and-molecular-formula]

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